

H-Glu(OBzl)-OBzl.HCl molecular weight and formula

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Compound of Interest

Compound Name: *H-Glu(OBzl)-OBzl.HCl*

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Technical Data Sheet: H-Glu(OBzl)-OBzl.HCl

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties of L-Glutamic acid dibenzyl ester hydrochloride (**H-Glu(OBzl)-OBzl.HCl**), a key reagent in peptide synthesis.

Chemical Properties and Identification

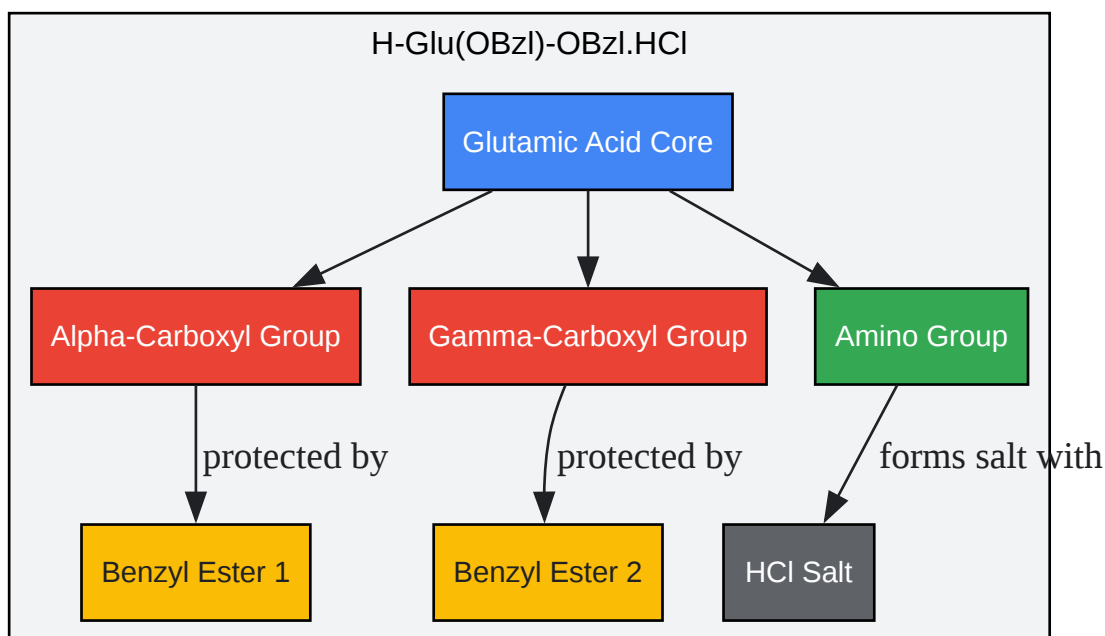
H-Glu(OBzl)-OBzl.HCl is a protected form of the amino acid L-glutamic acid. The benzyl ester groups on the alpha and gamma carboxyl groups prevent unwanted side reactions during peptide synthesis, making it a valuable building block for complex peptide structures.

The key quantitative data for this compound are summarized in the table below.

Property	Value
Molecular Formula	C ₁₉ H ₂₂ ClNO ₄ [1] [2] [3] [4] [5]
Molecular Weight	363.84 g/mol [1] [2] [4] [5]
CAS Registry Number	4561-10-8 [1] [2] [3]
Appearance	White to off-white solid powder [2] [3]
Melting Point	102.0 to 106.0 °C [2]

Molecular Structure and Components

The structure of **H-Glu(OBzl)-OBzl.HCl** consists of a central glutamic acid core with its two carboxylic acid groups protected by benzyl (Bzl) esters. The amine group is present as a hydrochloride (HCl) salt.



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Caption: Logical relationship of the molecular components of **H-Glu(OBzl)-OBzl.HCl**.

Applications in Research and Development

This chemical is primarily utilized in peptide synthesis as a protected derivative of glutamic acid.[1] The benzyl ester protecting groups allow for selective reactions at other sites during the assembly of a peptide chain. It is particularly valuable in solid-phase peptide synthesis (SPPS), where controlled deprotection and coupling steps are crucial.[1] Its applications extend to the production of custom peptides for biochemical and pharmacological research, aiding in the study of protein interactions and enzyme functions.[1]

Experimental Protocols

While the molecular weight and formula are calculated from the known structure, experimental verification is typically performed using mass spectrometry. A standard protocol would involve:

- **Sample Preparation:** Dissolving a small quantity of **H-Glu(OBzl)-OBzl.HCl** in a suitable solvent, such as a mixture of acetonitrile and water.
- **Infusion:** Introducing the sample solution into an electrospray ionization (ESI) source coupled to a mass spectrometer.
- **Ionization:** Applying a high voltage to generate gaseous ions of the molecule. In positive ion mode, the expected ion would be $[M+H]^+$, where M is the free base $C_{19}H_{21}NO_4$.
- **Mass Analysis:** Measuring the mass-to-charge ratio (m/z) of the resulting ions. The expected m/z for the $[M+H]^+$ ion would be approximately 328.15, corresponding to the molecular weight of the free base.
- **Data Analysis:** Comparing the experimentally determined mass to the calculated theoretical mass to confirm the identity and purity of the compound.

Storage and Handling

For optimal stability, **H-Glu(OBzl)-OBzl.HCl** should be stored under the following conditions:

- **Temperature:** 4°C for long-term storage.[3]
- **Atmosphere:** Keep in a tightly sealed container, protected from moisture.[3]
- **Shipping:** Typically shipped at room temperature in the continental US.[3]

- In-Solution: When dissolved in a solvent like DMSO, stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month.[3][4]

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